

In-Depth Technical Guide to VUANT1: Chemical Properties and Stability

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Compound of Interest

Compound Name: VUANT1

Cat. No.: B15611133

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Introduction

VUANT1, also known as VU0183254, is a small molecule that functions as an allosteric antagonist of insect odorant receptor (OR) ion channels. It is a valuable pharmacological tool for the study of insect olfactory signaling pathways. By inhibiting the activation of these receptors, **VUANT1** allows for the detailed investigation of the molecular mechanisms underlying insect olfaction. This guide provides a comprehensive overview of the chemical properties and stability of **VUANT1**, along with detailed experimental protocols and a visualization of its role in the relevant signaling pathway.

Chemical Properties

A summary of the key chemical properties of **VUANT1** is presented in the table below. This information is crucial for its handling, formulation, and use in experimental settings.

Property	Value
Synonyms	VU0183254
CAS Number	663212-40-6
Molecular Formula	C ₂₂ H ₁₈ N ₄ O ₂ S ₂
Molecular Weight	434.53 g/mol
Appearance	Solid
Solubility	Soluble in DMSO (83.33 mg/mL)

Stability and Storage

Proper storage and handling are critical to maintain the integrity and activity of **VUANT1**. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

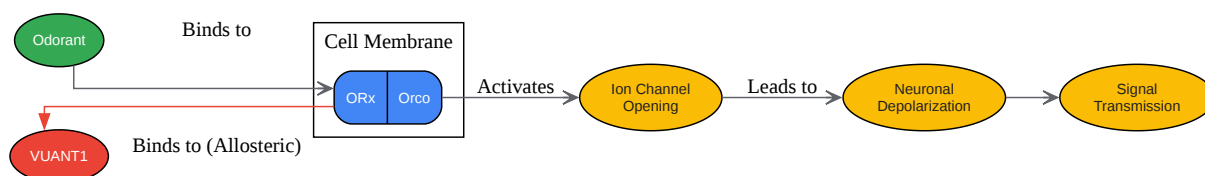
Form	Storage Temperature	Storage Period
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Note: When preparing stock solutions in DMSO, it is recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic, which can affect the long-term stability of the compound. For optimal results, it is advisable to prepare fresh dilutions from the stock solution for each experiment. While comprehensive forced degradation studies under various pH, light, and temperature conditions are not publicly available, adherence to these storage guidelines will ensure the compound's stability for the indicated periods.

Mechanism of Action and Signaling Pathway

VUANT1 exerts its inhibitory effect on the insect olfactory system by targeting the odorant receptor co-receptor (Orco), a highly conserved protein that forms a heterodimeric ion channel with a specific odorant receptor (ORx). In the presence of an odorant, the ORx subunit is activated, leading to the opening of the Orco channel and subsequent depolarization of the olfactory receptor neuron. **VUANT1** acts as an allosteric antagonist, meaning it binds to a site on the Orco subunit distinct from the odorant-binding site on the ORx subunit, and in doing so, it prevents the channel from opening.

The following diagram illustrates the insect odorant receptor signaling pathway and the point of inhibition by **VUANT1**.



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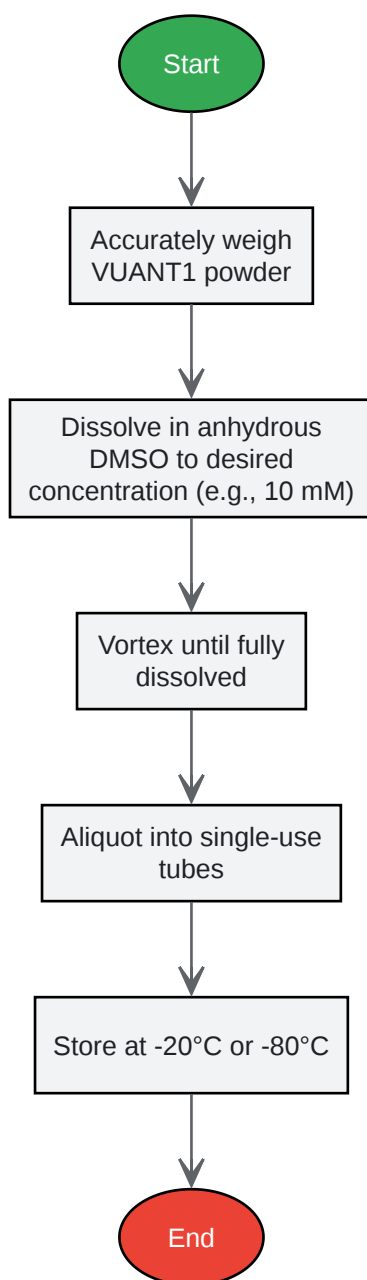
Caption: Insect Odorant Receptor Signaling Pathway and Inhibition by **VUANT1**.

Experimental Protocols

The following protocols are based on methodologies described in the scientific literature for the characterization of insect odorant receptor modulators.

Preparation of **VUANT1** Stock Solution

This workflow outlines the steps for preparing a stock solution of **VUANT1**.



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Caption: Workflow for the Preparation of **VUANT1** Stock Solution.

Two-Electrode Voltage Clamp (TEVC) Electrophysiology in *Xenopus* Oocytes

This protocol describes the use of **VUANT1** as an antagonist in a heterologous expression system.

Materials:

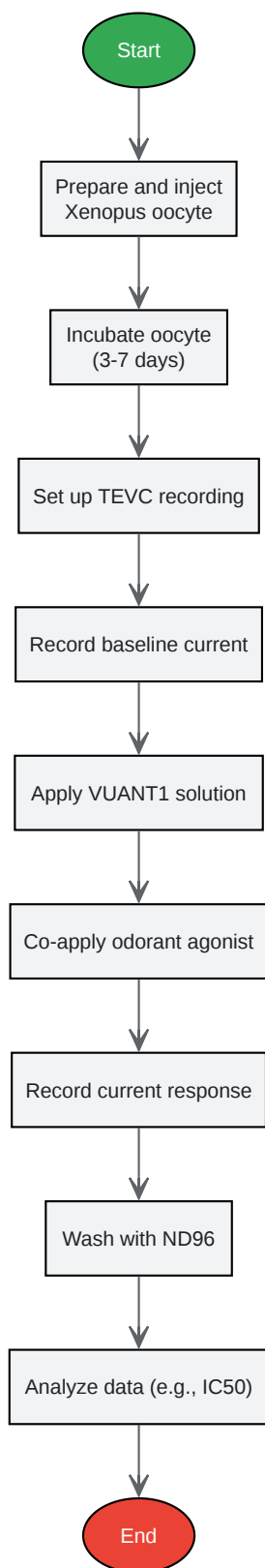
- *Xenopus laevis* oocytes
- cRNA for the insect Orco and ORx of interest
- ND96 solution (96 mM NaCl, 2 mM KCl, 1 mM MgCl₂, 1.8 mM CaCl₂, 5 mM HEPES, pH 7.6)
- **VUANT1** stock solution (in DMSO)
- Odorant agonist stock solution
- Two-electrode voltage clamp setup

Procedure:

- Oocyte Preparation and Injection:
 - Surgically remove oocytes from a female *Xenopus laevis*.
 - Treat with collagenase to defolliculate.
 - Inject oocytes with a mixture of Orco and ORx cRNA.
 - Incubate injected oocytes in ND96 solution at 18°C for 3-7 days.
- Electrophysiological Recording:
 - Place a single oocyte in the recording chamber and perfuse with ND96 solution.
 - Impale the oocyte with two glass microelectrodes filled with 3 M KCl (voltage and current electrodes).
 - Clamp the oocyte membrane potential at -80 mV.
 - Record baseline current in ND96 solution.
- Application of **VUANT1** and Agonist:

- Prepare dilutions of **VUANT1** in ND96 from the stock solution. Ensure the final DMSO concentration does not exceed 0.1%.
- Perfuse the oocyte with the **VUANT1** solution for a defined pre-incubation period (e.g., 1-2 minutes).
- While continuing to perfuse with the **VUANT1** solution, co-apply the odorant agonist at a known concentration (e.g., EC_{50}).
- Record the current response.
- Wash the oocyte thoroughly with ND96 solution until the current returns to baseline.
- Repeat with different concentrations of **VUANT1** to determine the IC_{50} .

The logical flow of the TEVC experiment is as follows:



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Caption: Logical Flow of a Two-Electrode Voltage Clamp (TEVC) Experiment.

Conclusion

VUANT1 is a potent and specific tool for the investigation of the insect olfactory system. Its well-defined chemical properties and known mechanism of action make it a reliable antagonist for in vitro and potentially in vivo studies. Adherence to the storage and handling guidelines outlined in this document will ensure its stability and experimental reproducibility. The provided protocols offer a starting point for researchers to incorporate **VUANT1** into their studies of insect odorant receptor function and for the development of novel insect control strategies.

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